

Proper Disposal of NU6102: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NU6102

Cat. No.: B1677023

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Researchers, scientists, and drug development professionals handling **NU6102** must adhere to proper disposal procedures to ensure laboratory safety and environmental compliance. While specific disposal instructions for **NU6102** are not readily available, general principles of chemical waste management should be strictly followed. This guide provides a comprehensive, step-by-step approach to the safe disposal of **NU6102**, aligning with standard laboratory safety protocols.

Chemical and Physical Properties of NU6102

A summary of the key quantitative data for **NU6102** is presented below for easy reference.

Property	Value
Molecular Formula	C ₁₈ H ₂₂ N ₆ O ₃ S
Molecular Weight	402.5 g/mol [1]
CAS Number	444722-95-6[1]
Form	Solid[1]
Purity	>98%[1]
Solubility	Soluble in DMSO to 50 mM[1]
IC ₅₀ for CDK1/cyclin B	9.5 nM[1][2][3]
IC ₅₀ for CDK2/cyclin A3	5.4 nM[1][2][3]

Step-by-Step Disposal Procedures

The following procedures are based on general guidelines for laboratory chemical waste disposal and should be adapted to comply with institutional and local regulations.

Waste Identification and Segregation

- **Characterize the Waste:** Determine if the **NU6102** waste is mixed with other hazardous materials, such as solvents.
- **Segregate Waste Streams:** Do not mix **NU6102** waste with incompatible chemicals. It is best practice to collect waste in separate, clearly labeled containers. For instance, solid **NU6102** waste should be collected separately from solutions of **NU6102** in solvents like DMSO.

Containerization

- **Select Appropriate Containers:** Use sturdy, leak-proof containers that are chemically compatible with **NU6102** and any solvents used. The original container may be suitable if it is in good condition.^[4]
- **Label Containers Clearly:** All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("**NU6102**"), and any other components in the waste stream (e.g., "**NU6102** in DMSO").^[5] The date of waste accumulation should also be included.

Storage

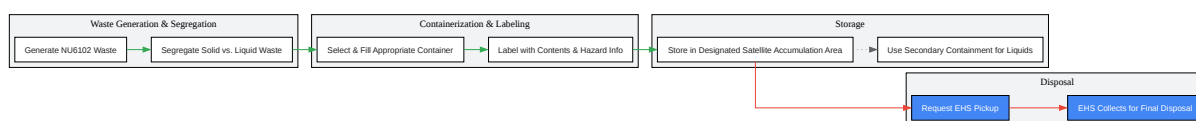
- **Secure Storage:** Store waste containers in a designated, well-ventilated satellite accumulation area away from general laboratory traffic.^{[4][6]}
- **Secondary Containment:** Liquid waste containers should be placed in secondary containment to prevent spills.^[7]
- **Keep Containers Closed:** Waste containers must be kept tightly sealed except when adding waste.^{[5][7]}

Disposal Request and Pickup

- Follow Institutional Procedures: Adhere to your institution's specific procedures for hazardous waste pickup. This typically involves submitting a request to the Environmental Health and Safety (EHS) office.
- Do Not Dispose Down the Drain: Chemical waste, including solutions containing **NU6102**, should not be poured down the sink.^{[5][7]}
- Do Not Dispose in Regular Trash: Solid **NU6102** waste and contaminated labware (e.g., pipette tips, gloves) should be disposed of as hazardous waste, not in the regular trash.^{[5][7]}

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **NU6102**.



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Caption: Logical workflow for the proper disposal of **NU6102**.

Experimental Protocols

While this document focuses on disposal, it is important to note that **NU6102** is a potent inhibitor of cyclin-dependent kinases (CDKs).^{[1][2][3][8]} Standard laboratory protocols for handling potent small molecule inhibitors should be followed during experimentation to minimize exposure and contamination. This includes the use of appropriate personal protective equipment (PPE) such as gloves, lab coats, and safety glasses.

Disclaimer: The information provided is based on general laboratory safety principles. Always consult your institution's specific Environmental Health and Safety (EHS) guidelines and the relevant Safety Data Sheet (SDS) for comprehensive and compliant disposal procedures. Although one source indicated an SDS is not required for **NU6102** under REACH, it is always best practice to seek out any available safety information from the supplier.[9]

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- To cite this document: BenchChem. [Proper Disposal of NU6102: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677023#nu6102-proper-disposal-procedures]

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